

2-amino-N,N-dimethylethanesulfonamide hydrochloride physical properties

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Compound of Interest

Compound Name: 2-amino-N,N-dimethylethanesulfonamide hydrochloride

Cat. No.: B1290506

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An In-Depth Technical Guide to the Physical Properties of **2-amino-N,N-dimethylethanesulfonamide Hydrochloride**

Foreword

For the discerning researcher, scientist, and drug development professional, a comprehensive understanding of the physical properties of a compound is paramount. It is the bedrock upon which successful formulation, synthesis, and application are built. This guide provides an in-depth exploration of the physical characteristics of **2-amino-N,N-dimethylethanesulfonamide hydrochloride** (CAS 104590-71-8), a sulfonamide derivative with growing interest in various research and development sectors. Moving beyond a simple recitation of data, this document delves into the causality behind experimental choices and provides a framework for the practical application of this knowledge.

Molecular and Chemical Identity

2-amino-N,N-dimethylethanesulfonamide hydrochloride, also known as N,N-Dimethyltaurine amide hydrochloride, is a hydrochloride salt of a sulfonamide derivative. Its molecular structure is fundamental to its physical and chemical behavior.

A clear identification of the compound is the first step in any rigorous scientific investigation. The key identifiers for this compound are its CAS number, molecular formula, and molecular

weight.

Identifier	Value
CAS Number	104590-71-8
Molecular Formula	C4H13CIN2O2S
Molecular Weight	188.68 g/mol

The presence of a primary amine, a sulfonamide group, and two methyl groups on the nitrogen atom of the sulfonamide dictates the compound's polarity, hydrogen bonding capabilities, and overall reactivity. The hydrochloride salt form generally enhances water solubility and stability compared to the free base.

Core Physical Properties

The physical state and thermal properties of a compound are critical for its handling, storage, and processing. For **2-amino-N,N-dimethylethanesulfonamide hydrochloride**, these properties suggest a stable, crystalline solid at ambient temperatures.

Property	Value
Physical Form	Solid
Melting Point	195-197 °C
Storage Temperature	2-8°C

The relatively high melting point is indicative of a stable crystalline lattice structure, likely influenced by the ionic interactions of the hydrochloride salt and intermolecular hydrogen bonding. The recommended storage at refrigerated temperatures suggests a precautionary measure to ensure long-term stability and prevent potential degradation, which is a crucial consideration in drug development and for maintaining the integrity of research materials.

Experimental Workflow for Physical Property Determination

A robust and reproducible determination of physical properties is essential. The following outlines a standard experimental workflow for characterizing a solid compound like **2-amino-N,N-dimethylethanesulfonamide hydrochloride**.

Caption: Experimental workflow for physical property characterization.

Melting Point Determination: A Gateway to Purity and Identity

The melting point is a fundamental and easily accessible indicator of a compound's purity. A sharp melting range, such as the reported 195-197 °C for **2-amino-N,N-dimethylethanesulfonamide hydrochloride**, typically signifies a high degree of purity.

Step-by-Step Protocol:

- **Sample Preparation:** A small, finely powdered sample of the compound is packed into a capillary tube to a height of 2-3 mm.
- **Instrumentation:** A calibrated digital melting point apparatus is used.
- **Heating Rate:** A slow heating rate (e.g., 1-2 °C per minute) is crucial near the expected melting point to ensure thermal equilibrium and an accurate reading.
- **Observation:** The temperature at which the first liquid droplet appears and the temperature at which the entire sample becomes a clear liquid are recorded as the melting range.

Rationale for Methodological Choice: The use of a slow heating rate is critical for accuracy. A rapid temperature ramp can lead to a broadened and artificially elevated melting range due to a lag in heat transfer to the sample.

Spectroscopic Characterization: Unveiling the Molecular Structure

While not strictly a physical property, spectroscopic data is intrinsically linked to the compound's identity and is a cornerstone of its characterization.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: Provides detailed information about the carbon-hydrogen framework of the molecule. For **2-amino-N,N-dimethylethanesulfonamide hydrochloride**, ^1H and ^{13}C NMR would confirm the presence and connectivity of the ethyl, dimethylamino, and amino groups.
- Infrared (IR) Spectroscopy: Identifies the functional groups present. Key expected peaks would correspond to N-H stretches of the primary amine, S=O stretches of the sulfonamide, and C-H stretches of the alkyl groups.
- Mass Spectrometry (MS): Determines the molecular weight of the compound by measuring the mass-to-charge ratio of its ions. This technique would confirm the molecular weight of 188.68 g/mol .

Applications and Significance

2-amino-N,N-dimethylethanesulfonamide hydrochloride may be utilized as a building block in organic synthesis. For instance, it has been used in the preparation of N,N-dimethyl-2-(4-(2-oxopyridin-1-yl)benzamido)ethanesulfonamide. A thorough understanding of its physical properties is essential for its effective use in such synthetic transformations, ensuring appropriate reaction conditions, and facilitating purification of the final product.

Conclusion

The physical properties of **2-amino-N,N-dimethylethanesulfonamide hydrochloride** define its behavior in a laboratory and in potential applications. Its solid form, high melting point, and expected solubility characteristics, underpinned by its molecular structure, provide a solid foundation for its use in research and development. The experimental protocols outlined in this guide offer a framework for the rigorous and reproducible characterization of this and similar compounds, emphasizing the importance of methodological precision in generating reliable scientific data.

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